

Application Note: Preparation of Atr-IN-24 Stock Solution in DMSO

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Compound of Interest

Compound Name: Atr-IN-24

Cat. No.: B12373199

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Introduction

Atr-IN-24 is a potent and specific inhibitor of the Ataxia Telangiectasia and Rad3-related (ATR) kinase, a critical regulator of the DNA damage response (DDR).^{[1][2][3]} By targeting ATR, **Atr-IN-24** can sensitize cancer cells to DNA-damaging agents, making it a valuable tool for cancer research and drug development. Accurate and consistent preparation of **Atr-IN-24** stock solutions is paramount for obtaining reproducible results in in vitro and in vivo experiments. Dimethyl sulfoxide (DMSO) is the recommended solvent for reconstituting **Atr-IN-24** due to its ability to dissolve a wide range of organic molecules.^{[4][5]} This document provides a detailed protocol for the preparation, handling, and storage of **Atr-IN-24** stock solutions in DMSO.

Key Compound Properties

A summary of the essential quantitative data for **Atr-IN-24** is provided below. This information is critical for accurate stock solution preparation.

Property	Value	Reference
Molecular Weight	418.49 g/mol	^{[1][2][3]}
Chemical Formula	C ₂₃ H ₂₆ N ₆ O ₂	^[1]
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	^{[4][6]}
Appearance	Solid / Powder	^[1]

Experimental Protocol: Reconstitution of Atr-IN-24

This protocol details the steps to prepare a 10 mM stock solution of **Atr-IN-24** in DMSO. Calculations can be adjusted based on the desired final concentration.

Materials and Equipment

- **Atr-IN-24** powder
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge
- Sterile microcentrifuge tubes or cryogenic vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- (Optional) Sonicator water bath

Calculations for a 10 mM Stock Solution

To prepare a stock solution of a specific molarity, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Final Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$$

Example Calculation for 1 mL of 10 mM Stock: $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 418.49 \text{ g/mol} / 1000 = 4.185 \text{ mg}$

Desired Stock Concentration (mM)	Mass of Atr-IN-24 for 1 mL Stock	Volume of DMSO to Add
1	0.419 mg	1 mL
5	2.092 mg	1 mL
10	4.185 mg	1 mL
20	8.370 mg	1 mL
50	20.925 mg	1 mL

Procedure

- Preparation: Allow the vial of **Atr-IN-24** powder to equilibrate to room temperature before opening to prevent moisture condensation.
- Pre-Handling: Briefly centrifuge the vial to ensure all the powder is collected at the bottom.[\[6\]](#)
- Weighing: Carefully weigh the desired amount of **Atr-IN-24** powder (e.g., 4.185 mg for a 1 mL of 10 mM stock) and transfer it to a sterile microcentrifuge tube.
- Solvent Addition: Add the calculated volume of high-quality, anhydrous DMSO (e.g., 1 mL) to the tube containing the powder.
- Dissolution: Cap the tube tightly and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. If necessary, brief sonication in a water bath can aid dissolution.[\[6\]](#) Visually inspect the solution against a light source to ensure no particulates are visible.
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, divide the stock solution into smaller, single-use aliquots in sterile cryogenic vials.[\[6\]](#)
- Storage: Store the aliquots as recommended.

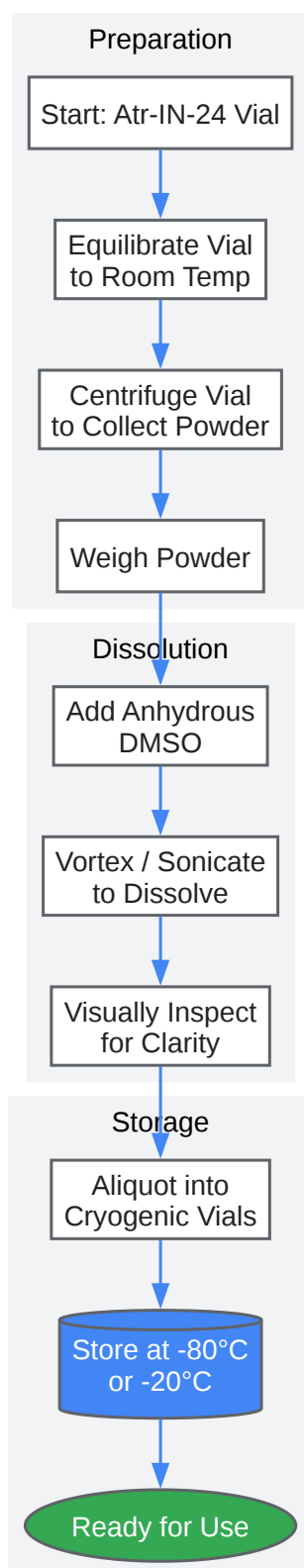
Storage and Stability

Proper storage is crucial to maintain the activity of the inhibitor.

Form	Storage Temperature	Shelf Life	Reference
Solid Powder	-20°C	~3 years	[2] [6]
In DMSO	-20°C	~1 month	[2]
In DMSO	-80°C	~6 months	[2]

Workflow Visualization

The following diagram illustrates the key steps in the preparation of the **Atr-IN-24** stock solution.



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Caption: Workflow for **Atr-IN-24** stock solution preparation.

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